

Crystal Structure Analysis of 3,4-Dinitro-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name: 3,4-dinitro-1H-pyrazole

CAS No.: 38858-92-3

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This technical guide provides an in-depth analysis of the crystal structure of **3,4-dinitro-1H-pyrazole** (DNP), a high-energy density material. The information is compiled for researchers, scientists, and drug development professionals, presenting key crystallographic data, experimental protocols, and visualizations of the experimental workflow and molecular interactions. The guide focuses on two reported crystal structures: a solvent-free form and a benzene solvate.

Crystallographic Data Summary

The crystallographic data for both the solvent-free **3,4-dinitro-1H-pyrazole** and its benzene solvate have been determined by single-crystal X-ray diffraction. A summary of the key parameters is presented in the tables below for comparative analysis.

Crystal Data and Structure Refinement for Solvent-Free 3,4-Dinitro-1H-pyrazole

Parameter	Value[1]
Empirical Formula	C ₃ H ₂ N ₄ O ₄
Formula Weight	158.07
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	9.9801(8)
b (Å)	11.9959(9)
c (Å)	9.7192(7)
β (°)	94.232(1)
Volume (Å ³)	1160.41(15)
Z	8
Calculated Density (g·cm ⁻³)	1.8097
F(000)	640

Crystal Data and Structure Refinement for 3,4-Dinitro-1H-pyrazole Benzene 0.25-solvate

Parameter	Value[2]
Empirical Formula	$2\text{C}_3\text{H}_2\text{N}_4\text{O}_4 \cdot 0.5\text{C}_6\text{H}_6$
Formula Weight	355.23
Temperature (K)	123
Crystal System	Monoclinic
a (Å)	7.4579 (15)
b (Å)	9.787 (2)
c (Å)	19.534 (4)
β (°)	94.87 (3)
Volume (Å ³)	1420.7 (5)
Z	4
Radiation type	Mo K α
μ (mm ⁻¹)	0.15
Crystal Size (mm)	0.30 × 0.20 × 0.20
Data collection	
Diffractometer	Rigaku R-Axis RAPID IP
Absorption correction	Multi-scan
T _{min} / T _{max}	0.957 / 0.971
No. of measured reflections	3454
No. of independent reflections	3256
No. of reflections with $I > 2\sigma(I)$	1267
R _{int}	0.084
Refinement	
R[F ² > 2 σ (F ²)]	0.060

wR(F ²)	0.105
S	0.92
No. of reflections	3256
No. of parameters	235
No. of restraints	2
$\Delta\rho_{\text{max}}$ (e Å ⁻³)	0.27
$\Delta\rho_{\text{min}}$ (e Å ⁻³)	-0.33

Molecular Structure

In the benzene solvate, the asymmetric unit contains two independent dinitropyrazole molecules and half a benzene solvent molecule, which is located on a crystallographic inversion centre.[2] Each pyrazole ring is essentially planar, with the two nitro groups being twisted out of the plane.[2] The dihedral angles between the pyrazole plane and the nitro groups are 11.7(2)° and 31.1(1)° for one molecule, and 21.8(2)° and 25.0(1)° for the second molecule.[2] The solvent-free crystal structure is stabilized by numerous intermolecular hydrogen bonds and π - π stacking interactions.[1]

Experimental Protocols

Synthesis of 3,4-Dinitro-1H-pyrazole

The synthesis of **3,4-dinitro-1H-pyrazole** is achieved through a three-step method starting from pyrazole.[1] The general procedure involves the nitration of pyrazole.[2]

Crystallization

- Solvent-Free Single Crystals: Single crystals of **3,4-dinitro-1H-pyrazole** suitable for X-ray diffraction were obtained by the solvent evaporation method using ether as the solvent.[1]
- Benzene Solvate Single Crystals: Single crystals of the benzene solvate were grown by the evaporation of a solution of the compound in benzene at room temperature.[2]

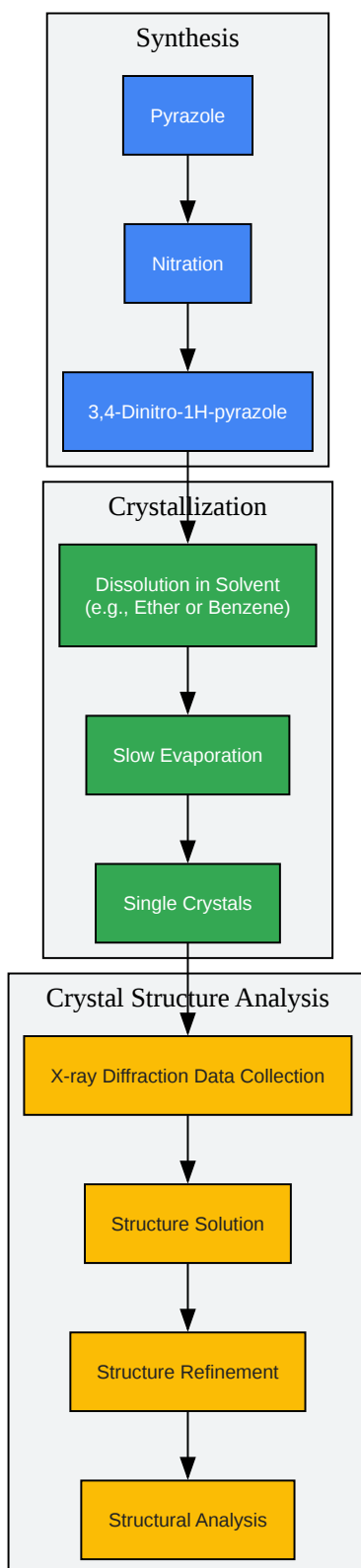
X-ray Data Collection and Structure Refinement

For the benzene solvate, X-ray diffraction data were collected on a Rigaku R-Axis RAPID IP diffractometer.[2] The data collection, cell refinement, and data reduction were performed using RAPID-AUTO and CrystalStructure software, respectively.[2] The structure was solved using SHELXS97 and refined with SHELXL97.[2] All hydrogen atoms were positioned geometrically and treated as riding atoms.[2]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and crystal structure analysis of **3,4-dinitro-1H-pyrazole**.

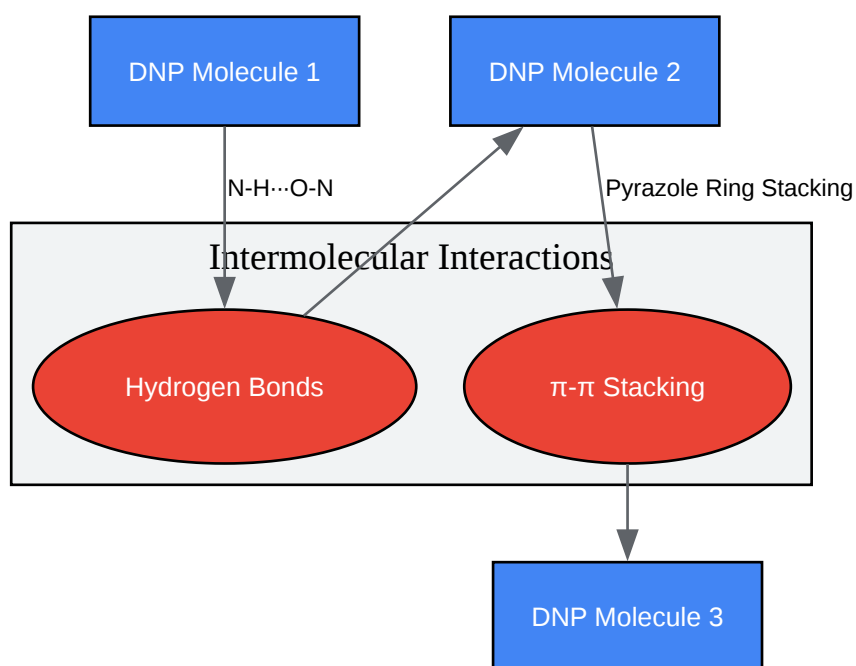


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Caption: Experimental workflow for the synthesis and crystal structure analysis of **3,4-dinitro-1H-pyrazole**.

Intermolecular Interactions in Solvent-Free DNP

The stability of the solvent-free **3,4-dinitro-1H-pyrazole** crystal structure is attributed to a network of intermolecular interactions. The following diagram illustrates the key types of interactions present.



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Caption: Key intermolecular interactions stabilizing the crystal structure of solvent-free **3,4-dinitro-1H-pyrazole**.

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References

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